

Commercial Sourcing and Technical Profile of 4-(Benzyloxy)-3-bromo-5-fluoroaniline

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Compound of Interest

Compound Name: 4-(Benzyloxy)-3-bromo-5-fluoroaniline

Cat. No.: B596817

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the commercial availability of **4-(Benzyloxy)-3-bromo-5-fluoroaniline** (CAS No. 1215206-01-1), a compound of interest for various research and development applications. This document outlines key suppliers, available quantitative data, and a general workflow for the procurement of specialized chemical compounds.

Commercial Suppliers

4-(Benzyloxy)-3-bromo-5-fluoroaniline is available from a select number of chemical suppliers that specialize in providing building blocks and intermediates for research and development. The following companies have been identified as commercial sources for this compound.

Identified Suppliers:

- BLDpharm: A supplier of a wide range of research chemicals, including advanced intermediates and building blocks.[\[1\]](#)
- Angene International Limited: Pledges to provide quality chemicals for research, development, and commercial manufacturing, with a catalog of over 100,000 products.[\[2\]](#) They also offer custom synthesis services.[\[2\]](#)

- Combi-Blocks Inc.: A manufacturer and worldwide supplier of combinatorial building blocks, organics, and fine chemicals, with a focus on molecules for drug discovery.[\[2\]](#)
- Fluorochem: A supplier offering this product in various quantities.[\[3\]](#)
- Shaanxi Dideu Medichem Co. Ltd.: Listed as a supplier of this chemical.[\[4\]](#)

Quantitative Data Presentation

The following table summarizes the available quantitative data for **4-(Benzyloxy)-3-bromo-5-fluoroaniline** from the identified commercial suppliers. Please note that pricing and stock availability are subject to change and direct inquiry with the supplier is recommended for the most current information.

Supplier	CAS Number	Purity	Available Quantities
BLDpharm	1215206-01-1	Information available upon request	Various sizes available, requires inquiry
Angene	1215206-01-1	Information available upon request	Wide range, including custom synthesis
Combi-Blocks Inc.	1215206-01-1	Information available upon request	Various, specializes in building blocks
Fluorochem	1215206-01-1	95%	1g, 5g, 25g [3]

Experimental Protocols

A comprehensive search of publicly available information did not yield specific, detailed experimental protocols for the synthesis, purification, or analysis of **4-(Benzyloxy)-3-bromo-5-fluoroaniline**. Researchers requiring this information are advised to consult scientific literature for the synthesis of analogous compounds or consider custom synthesis services offered by suppliers like Angene.[\[2\]](#)

Generally, a Safety Data Sheet (SDS) would provide crucial information regarding handling, storage, and emergency procedures. While a specific SDS for this compound was not found, a typical SDS would include:

- Section 1: Identification: Chemical name, CAS number, and supplier details.
- Section 2: Hazard(s) Identification: GHS hazard classifications, signal words, hazard and precautionary statements.
- Section 3: Composition/Information on Ingredients: Chemical identity and purity.
- Section 4: First-Aid Measures: Instructions for exposure through different routes.
- Section 5: Fire-Fighting Measures: Suitable extinguishing media and specific hazards.
- Section 6: Accidental Release Measures: Personal precautions, protective equipment, and cleanup procedures.
- Section 7: Handling and Storage: Precautions for safe handling and storage conditions.
- Section 8: Exposure Controls/Personal Protection: Exposure limits and personal protective equipment recommendations.
- Section 9: Physical and Chemical Properties: Appearance, odor, melting/boiling point, etc.
- Section 10: Stability and Reactivity: Chemical stability, and conditions to avoid.
- Section 11: Toxicological Information: Routes of exposure and toxicological effects.
- Section 12: Ecological Information: Ecotoxicity data.
- Section 13: Disposal Considerations: Waste disposal methods.
- Section 14: Transport Information: UN number, shipping name, and transport hazard class.
- Section 15: Regulatory Information: Safety, health, and environmental regulations.
- Section 16: Other Information: Date of preparation or last revision.

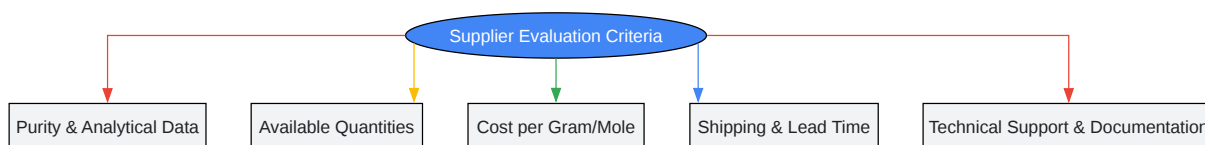
Visualizations

The following diagrams illustrate logical workflows relevant to the sourcing and evaluation of research chemicals.



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Caption: General workflow for procuring a specialized chemical for research.



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Caption: Key criteria for evaluating chemical suppliers.

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